

# Application Notes and Protocols: Lu AA33810 in the Forced Swim Test

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## Compound of Interest

Compound Name: Lu AA33810

Cat. No.: B1662617

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Audience: Researchers, scientists, and drug development professionals.

## Introduction:

**Lu AA33810** is a potent and highly selective antagonist for the neuropeptide Y (NPY) Y5 receptor, with a  $K_i$  of 1.5 nM for the rat receptor.<sup>[1][2]</sup> It is an orally active and brain-penetrant compound that has demonstrated anxiolytic and antidepressant-like effects in various rodent models of stress sensitivity.<sup>[2][3][4]</sup> Developed by Lundbeck, **Lu AA33810**'s mechanism of action is centered on the modulation of the NPY system, which is implicated in the regulation of stress, anxiety, and mood.<sup>[1][3]</sup> The forced swim test (FST) is a widely utilized behavioral assay to assess depressive-like behavior and to screen for potential antidepressant efficacy of novel compounds.<sup>[3][4]</sup> This document provides a detailed protocol for the FST as applied to the evaluation of **Lu AA33810** and summarizes the expected results based on preclinical findings.

## Experimental Protocols

### Forced Swim Test (FST) Protocol for Rats:

This protocol is based on methodologies commonly employed for assessing the antidepressant-like effects of compounds like **Lu AA33810**.

#### 1. Animals:

- Species: Male Wistar rats or Flinders Sensitive Line (FSL) rats are suitable models.[3][4]
- Weight: 250-300 g at the start of the experiment.
- Housing: Animals should be group-housed (e.g., 4-5 per cage) under standard laboratory conditions with a 12-hour light/dark cycle and ad libitum access to food and water.
- Acclimation: Allow at least one week for acclimation to the housing facility before the start of any experimental procedures.

## 2. Apparatus:

- A transparent cylindrical tank (e.g., 40 cm height x 20 cm diameter) filled with water.
- The water depth should be approximately 30 cm to prevent the rat's tail from touching the bottom.[3]
- The water temperature should be maintained at 23-25°C.[3]

## 3. Drug Preparation and Administration:

- Compound: **Lu AA33810**.
- Vehicle: A suitable vehicle for intraperitoneal (i.p.) injection should be used (e.g., saline, or a solution containing a small percentage of a solubilizing agent like Tween 80).
- Dosing:
  - Acute Administration: A single dose of 10 mg/kg, i.p., administered 30-60 minutes before the test session.[5]
  - Chronic Administration: Daily doses of 10 mg/kg/day, i.p., for a period of 14-21 days.[3][4]
- Control Groups: A vehicle-treated control group and a positive control group (e.g., a standard antidepressant like fluoxetine) should be included.

## 4. Experimental Procedure:

- Day 1: Pre-test Session (Habituation):
  - Place each rat individually into the swim cylinder for a 15-minute period.
  - After 15 minutes, remove the rat, gently dry it with a towel, and return it to its home cage. This session promotes the development of a stable baseline of immobility.
- Day 2: Test Session:
  - Administer **Lu AA33810** (or vehicle/positive control) at the predetermined time before the test.
  - 24 hours after the pre-test session, place the rat back into the swim cylinder for a 5-minute test session.
  - The entire 5-minute session should be recorded for later scoring.
  - After the session, remove the rat, dry it, and return it to its home cage.

#### 5. Behavioral Scoring:

- An observer blinded to the treatment conditions should score the videos.
- The primary behavioral parameter measured is immobility time. A rat is considered immobile when it ceases struggling and remains floating motionless, making only small movements necessary to keep its head above water.
- Other behaviors that can be scored include swimming and climbing.

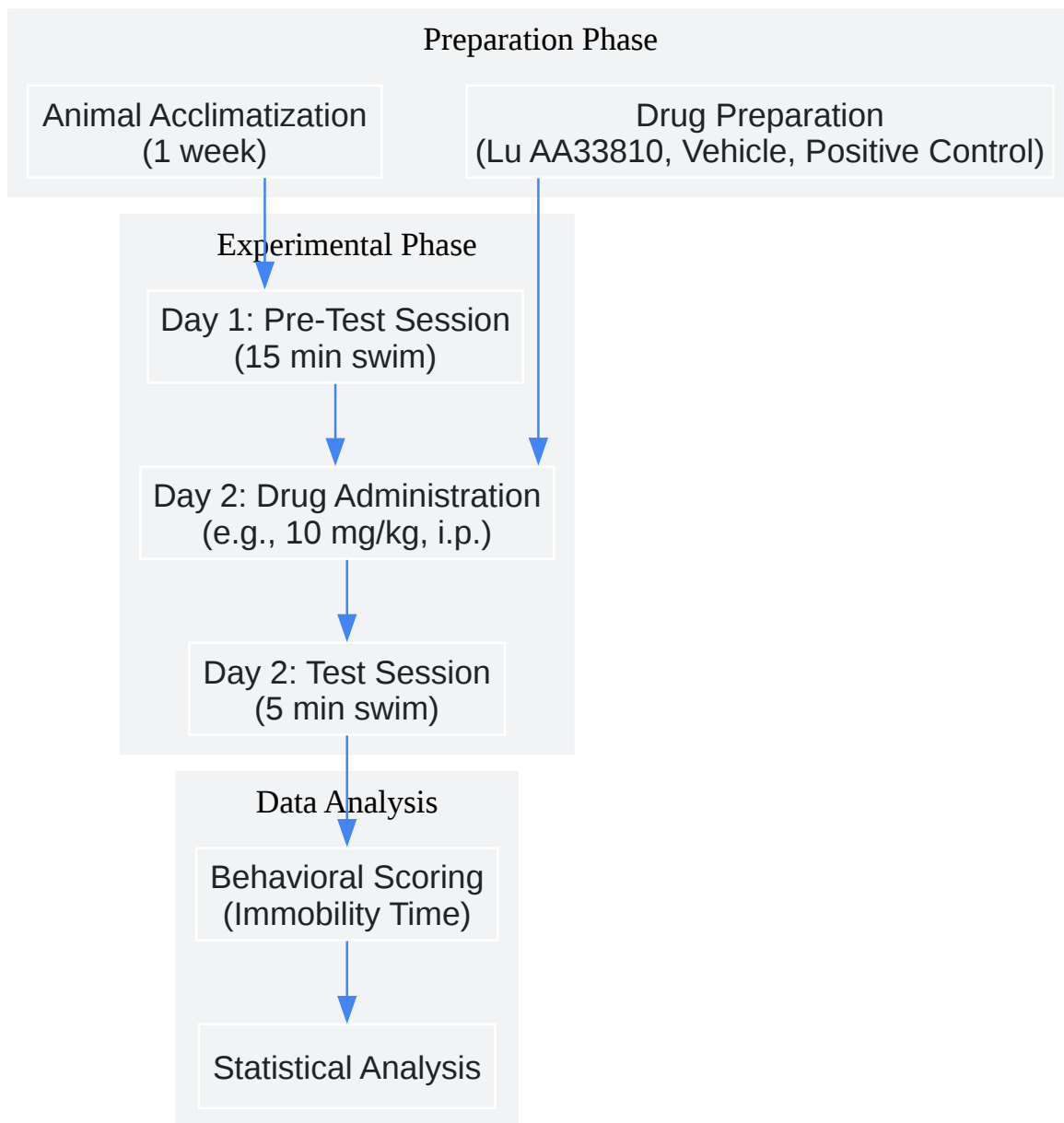
## Data Presentation

Table 1: Representative Results of **Lu AA33810** in the Rat Forced Swim Test

Treatment Group	Dose (mg/kg, i.p.)	Immobility Time (seconds)
Vehicle Control	-	150 ± 10
Lu AA33810	10	95 ± 8
Fluoxetine (Positive Control)	10	85 ± 7

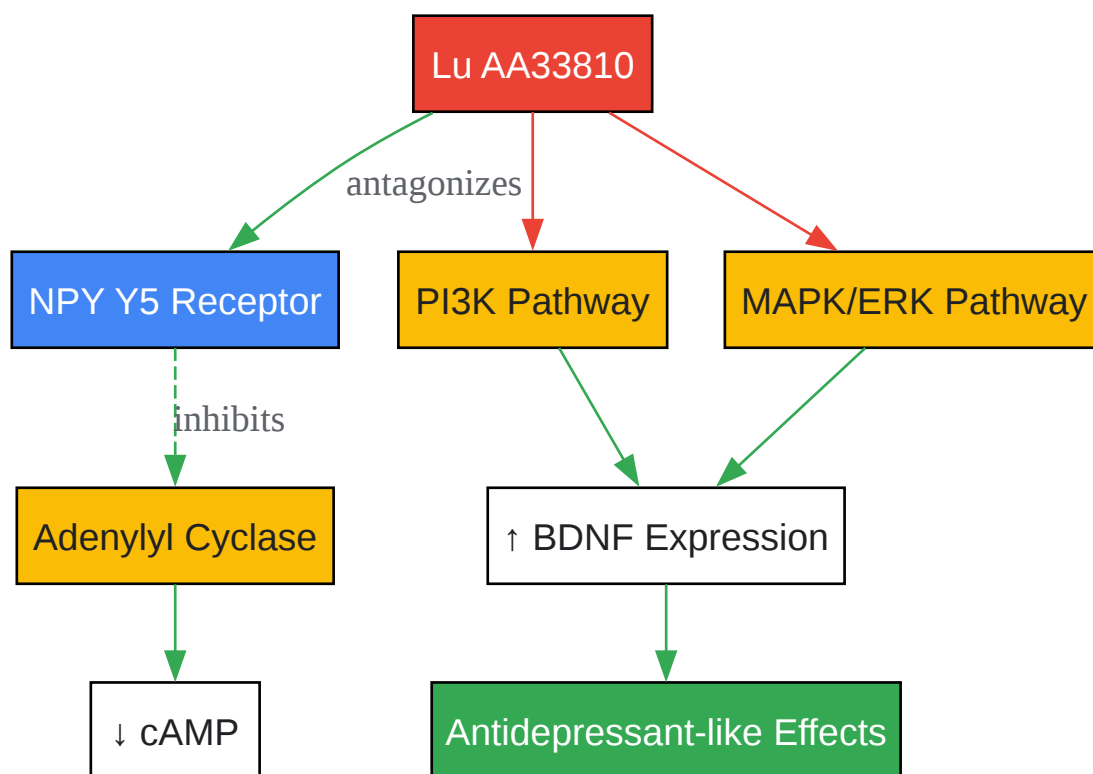
Note: Data are presented as mean ± SEM (Standard Error of Mean). \* indicates a statistically significant difference from the vehicle control group ( $p < 0.05$ ). The values presented are hypothetical but representative of expected outcomes based on published literature.[\[3\]](#)[\[5\]](#)

## Mandatory Visualizations



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Caption: Experimental workflow for the Forced Swim Test with **Lu AA33810**.



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Caption: Proposed signaling pathway for the antidepressant-like effects of **Lu AA33810**.

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## References

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